

Technical Guide: Physicochemical Properties of Crystalline Cesium Chromate (Cs_2CrO_4)

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Compound of Interest

Compound Name: Cesium chromate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of the molar mass and density of crystalline **cesium chromate** (Cs_2CrO_4), a yellow crystalline solid. The information presented herein is intended to support research, development, and quality control activities where precise physicochemical data is paramount.

Quantitative Data Summary

The molar mass and density of **cesium chromate** are fundamental parameters for stoichiometric calculations, material characterization, and process design. The accepted values for these properties are summarized below.

Property	Value	Units
Molar Mass	381.80 g/mol	g/mol
381.83 g/mol [1]	g/mol	
381.8046 g/mol [2]	g/mol	
381.805 g/mol [3]	g/mol	
Density	4.24 g/cm ³ [4]	g/cm ³
4.237 g/cm ³ [5][6]	g/cm ³	
4.23 g/cm ³ [1]	g/cm ³	
4.26 g/cm ³ [7]	g/cm ³	

Methodologies and Experimental Protocols

The determination of molar mass and density relies on established analytical principles. This section details the standard protocols applicable to crystalline **cesium chromate**.

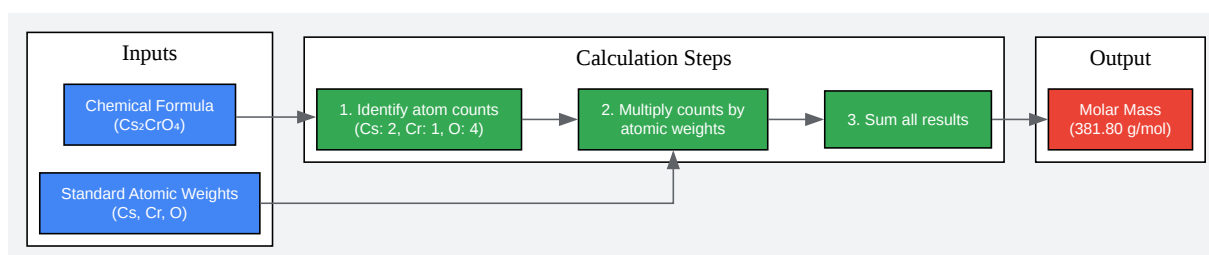
Determination of Molar Mass

The molar mass of a pure, crystalline compound like **cesium chromate** is determined computationally from its chemical formula and the standard atomic weights of its constituent elements.

Protocol:

- Identify Chemical Formula: The established chemical formula for **cesium chromate** is Cs_2CrO_4 . [1][4][5][6]
- Determine Atomic Composition: From the formula, it is determined that one molecule of **cesium chromate** contains:
 - Two (2) atoms of Cesium (Cs)
 - One (1) atom of Chromium (Cr)

- Four (4) atoms of Oxygen (O)
- Obtain Standard Atomic Weights: The most recent standard atomic weights are sourced from the International Union of Pure and Applied Chemistry (IUPAC) periodic table.
 - Atomic weight of Cs: 132.90545 u
 - Atomic weight of Cr: 51.9961 u
 - Atomic weight of O: 15.9994 u
- Calculate Molar Mass: The molar mass is the sum of the atomic weights of all atoms in the formula.
 - Molar Mass = $(2 \times \text{Atomic Weight of Cs}) + (1 \times \text{Atomic Weight of Cr}) + (4 \times \text{Atomic Weight of O})$
 - Molar Mass = $(2 \times 132.90545) + (1 \times 51.9961) + (4 \times 15.9994)$
 - Molar Mass = $265.8109 + 51.9961 + 63.9976 = 381.8046 \text{ g/mol}$



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Caption: Logical workflow for calculating the molar mass of **Cesium Chromate**.

Determination of Crystalline Density

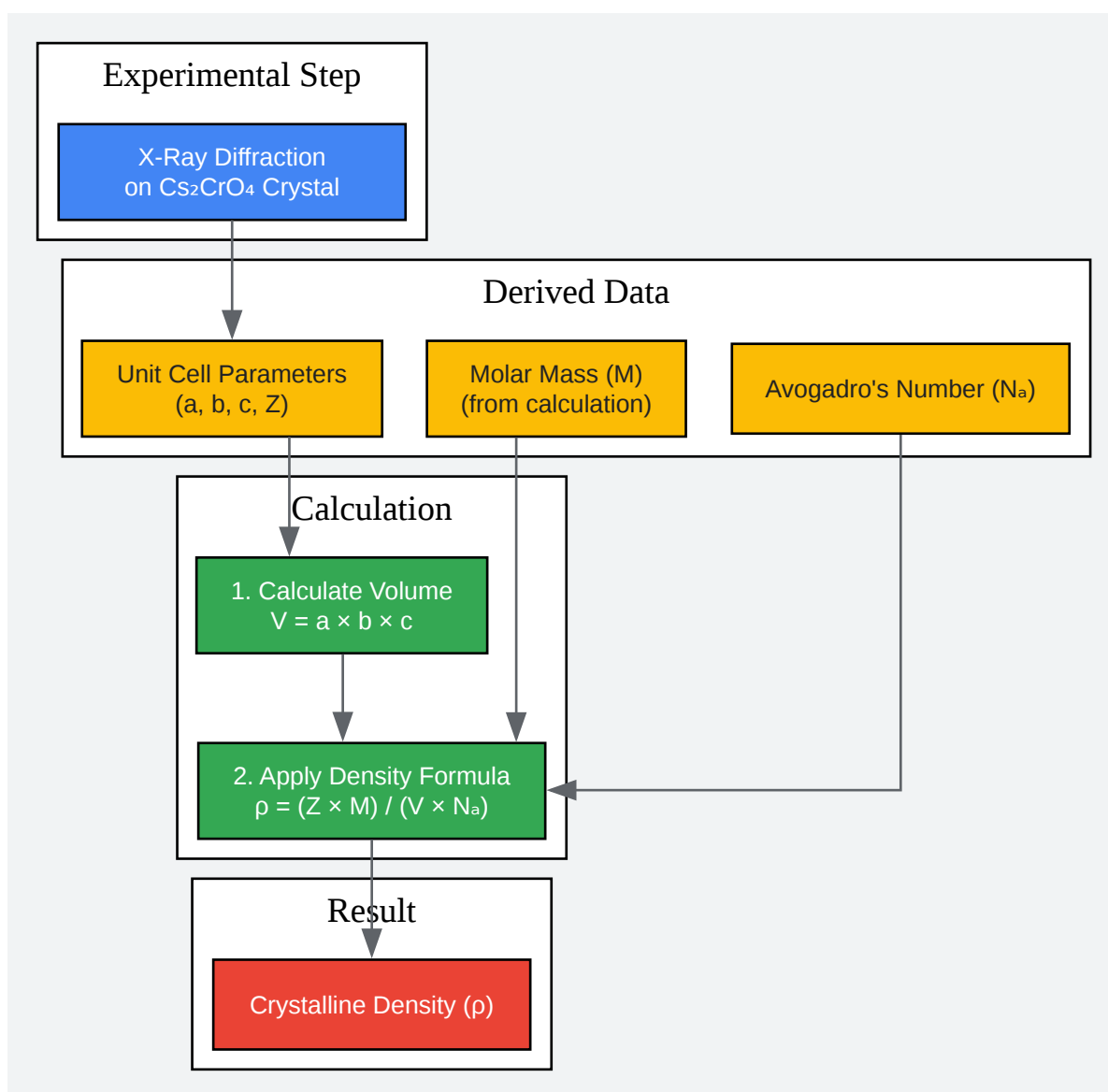
The density of a crystalline solid can be determined experimentally through methods like gas pycnometry or calculated from crystallographic data obtained via X-ray diffraction (XRD). The

calculation from XRD data is a highly accurate, non-destructive method.

Protocol (via X-ray Crystallography):

- **Crystal Structure Analysis:** A single crystal of **cesium chromate** is analyzed using X-ray diffraction to determine its crystal system, space group, and unit cell dimensions. **Cesium chromate** crystallizes in the orthorhombic system with the space group Pnma.^{[6][7]}
- **Determine Unit Cell Parameters:** The lattice constants (the lengths of the unit cell edges) are measured. For **cesium chromate**, these are approximately:
 - $a = 8.368 \text{ \AA}$
 - $b = 6.226 \text{ \AA}$
 - $c = 11.135 \text{ \AA}$
- **Calculate Unit Cell Volume (V):** For an orthorhombic system, the volume is the product of the lattice constants.
 - $V = a \times b \times c$
 - $V = 8.368 \text{ \AA} \times 6.226 \text{ \AA} \times 11.135 \text{ \AA} = 579.9 \text{ \AA}^3$
 - Convert volume to cm^3 : $V = 579.9 \times (10^{-8} \text{ cm})^3 = 5.799 \times 10^{-22} \text{ cm}^3$
- **Determine Number of Formula Units per Unit Cell (Z):** Crystallographic analysis reveals the number of formula units (Cs_2CrO_4) contained within one unit cell. For **cesium chromate**, $Z = 4$.^[6]
- **Calculate Density (ρ):** The density is calculated using the formula:
 - $\rho = (Z \times M) / (V \times N_a)$
 - Where:
 - $Z = 4$ (formula units per unit cell)

- $M = 381.80 \text{ g/mol}$ (molar mass)
 - $V = 5.799 \times 10^{-22} \text{ cm}^3$ (unit cell volume)
 - $N_a = 6.022 \times 10^{23} \text{ mol}^{-1}$ (Avogadro's number)
- $\rho = (4 \times 381.80) / ((5.799 \times 10^{-22}) \times (6.022 \times 10^{23})) \approx 4.37 \text{ g/cm}^3$ (Note: The slight discrepancy between this calculated value and reported experimental values[4][5][6] can arise from minor variations in measured lattice parameters and experimental conditions.)



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